

Pirimicarb-d6: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest		
Compound Name:	Pirimicarb-d6	
Cat. No.:	B1357182	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pirimicarb-d6 is the deuterated form of Pirimicarb, a selective carbamate insecticide. As an isotopic-labeled compound, it serves as an internal standard in analytical and research applications, particularly in mass spectrometry-based studies for environmental and agricultural monitoring. Pirimicarb itself is a potent and fast-acting acetylcholinesterase (AChE) inhibitor, primarily used to control aphids in a variety of crops.[1][2] The deuterium labeling in **Pirimicarb-d6** provides a distinct mass shift, facilitating its use as a reliable internal standard for the accurate quantification of Pirimicarb residues.

This technical guide provides in-depth information on the safety, handling, and storage of **Pirimicarb-d6**, tailored for professionals in research and drug development. It includes a summary of quantitative data, an overview of experimental safety protocols, and visualizations of key biological pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Pirimicarb-d6** is presented in Table 1.



Property	Value	Reference
Chemical Name	2-Dimethylamino-5,6-dimethyl- 4-pyrimidinyl dimethyl-d6- carbamate	[3]
Synonyms	Pirimicarb-d6 (dimethyl-d6- carbamoyl)	[4]
CAS Number	1015854-66-6	[3]
Molecular Formula	C11D6H12N4O2	[3]
Molecular Weight	244.32 g/mol	[3]
Appearance	White to nearly white crystalline powder	[5]
Melting Point	91-94 °C	[5]
Solubility	Soluble in acetone; slightly soluble in water.	[5]
Stability	Stable for at least 2 years under normal storage conditions. May be altered by light.	[5][6][7]

Safety and Hazard Information

Pirimicarb-d6 is classified as a hazardous substance. A comprehensive summary of its GHS classification and associated hazard statements is provided in Table 2.

GHS Classification



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed[3][5] [8][9]
Acute Toxicity, Inhalation (Dusts/Mists)	2	H330: Fatal if inhaled[5]
Skin Sensitization	1	H317: May cause an allergic skin reaction[5][9]
Carcinogenicity	2	H351: Suspected of causing cancer[5][9]
Specific Target Organ Toxicity (Single Exposure)	1 (Nervous system)	H370: Causes damage to organs (nervous system)[5]
Specific Target Organ Toxicity (Repeated Exposure)	2 (Nervous system, blood system, liver, kidneys)	H373: May cause damage to organs through prolonged or repeated exposure (nervous system, blood system, liver, kidneys)[5]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life[5][8][10]
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects[3][5][8] [9][10]

Precautionary Statements

A comprehensive list of precautionary statements for the safe handling of **Pirimicarb-d6** is provided in Table 3.



Туре	Code	Statement
Prevention	P201	Obtain special instructions before use.[9]
P202	Do not handle until all safety precautions have been read and understood.[9]	
P260	Do not breathe dust/fume/gas/mist/vapours/sp ray.[5]	
P264	Wash skin thoroughly after handling.[3][6][10]	
P270	Do not eat, drink or smoke when using this product.[6][10]	-
P271	Use only outdoors or in a well- ventilated area.[6]	_
P272	Contaminated work clothing should not be allowed out of the workplace.[6]	
P273	Avoid release to the environment.[3][6][10]	_
P280	Wear protective gloves/protective clothing/eye protection/face protection.[6][9]	
Response	P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[3][10]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[6][9]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6][9]	- -



P308 + P313	IF exposed or concerned: Get medical advice/attention.[9]	_
P333 + P313	If skin irritation or rash occurs: Get medical advice/attention. [6][9]	
P362 + P364	Take off contaminated clothing and wash it before reuse.[6]	
P391	Collect spillage.[3][6][10]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[6][9]
P405	Store locked up.[3][6][10]	
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/internati onal regulations.[3][6][10]

Handling and Personal Protection

Proper handling procedures and the use of personal protective equipment (PPE) are critical to minimize exposure and ensure safety when working with **Pirimicarb-d6**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[6][8][10]
- Provide eyewash stations and safety showers in close proximity to the work area.[10]

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment is provided in Table 4.



Body Part	Recommendation
Eyes/Face	Wear tightly fitting safety goggles or a face shield (conforming to EN 166 or NIOSH standards).[3][4][6]
Skin	Wear chemical-resistant gloves (e.g., butyl rubber, nitrile rubber) that comply with EN 374 standards. Wear protective clothing, such as a lab coat or chemical-resistant apron, and closed-toe shoes.[3][4][6]
Respiratory	If ventilation is inadequate or for high-potency work, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type P2 (EN 143)).[3]

Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[6][11]
- Do not eat, drink, or smoke in the laboratory.[6][10][11]
- Wash hands thoroughly with soap and water after handling and before breaks.[6][10][11]
- Remove and wash contaminated clothing before reuse.[6]

Storage and Disposal Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area. [6][10]
- Store locked up and away from children, animals, food, and feedstuffs.
- Protect from direct sunlight and sources of ignition.[8][10]
- Store separately from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[10] Pirimicarb is hydrolyzed by boiling with strong acids and alkalis.[7]



Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[6]
- Do not allow the chemical to enter drains or waterways.[8]
- · Triple-rinse empty containers before disposal.

First Aid Measures

In case of exposure, follow these first aid guidelines and seek immediate medical attention.

Exposure Route	First Aid Measures	
Ingestion	Immediately call a poison control center or doctor. Do NOT induce vomiting. Rinse mouth with water.[6][8][10]	
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][10]	
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[6][10]	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[6][8][10]	

Toxicological Information

Pirimicarb is a carbamate insecticide that acts as a reversible inhibitor of acetylcholinesterase (AChE).[1] Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine in



the synaptic cleft, resulting in overstimulation of cholinergic receptors and subsequent neurotoxic effects. Symptoms of exposure in humans can include headache, dizziness, nausea, blurred vision, muscle twitching, and in severe cases, seizures and respiratory failure. [10]

A summary of acute toxicity data for Pirimicarb is provided in Table 5.

Test	Species	Route	Value
LD50	Rat	Oral	142 mg/kg
LD50	Rat	Dermal	>2000 mg/kg
LC50	Rat	Inhalation	0.948 mg/L/4h

Note: Data is for the active ingredient Pirimicarb, as specific data for **Pirimicarb-d6** is limited. The toxicological properties are expected to be very similar.

Experimental Protocols Overview

Detailed experimental protocols for the safety assessment of **Pirimicarb-d6** are not publicly available. However, such studies would typically follow standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA).

Acute Oral Toxicity (e.g., OECD Guideline 423)

This study is designed to determine the median lethal dose (LD₅₀) of a substance when administered orally.

- Test Animals: Typically, young adult rats of a single sex (usually females) are used.
- Procedure: A single dose of the test substance is administered by gavage. The study starts
 with a dose expected to cause some signs of toxicity without mortality. Based on the
 outcome, the dose for the next group of animals is adjusted up or down.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days. A gross necropsy is performed on all animals at the end of



the study.

Acute Dermal Toxicity (e.g., OECD Guideline 402)

This study assesses the toxicity of a substance following a single dermal application.

- Test Animals: Rats, rabbits, or guinea pigs are commonly used.
- Procedure: The test substance is applied uniformly to a shaved area of the skin (at least 10% of the body surface area) and held in place with a porous gauze dressing for 24 hours.
- Observations: Similar to the oral toxicity study, animals are observed for signs of toxicity and mortality over a 14-day period, followed by a gross necropsy.

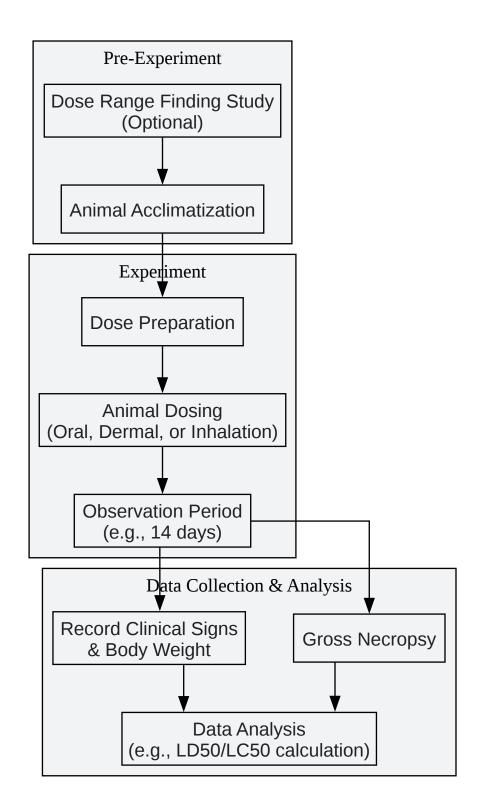
Acute Inhalation Toxicity (e.g., OECD Guideline 403)

This study evaluates the toxicity of a substance when inhaled.

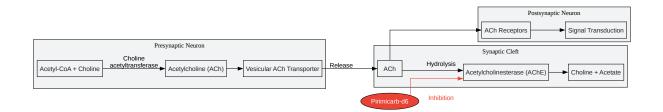
- Test Animals: Rats are the preferred species.
- Procedure: Animals are exposed to the test substance as a gas, vapor, aerosol, or dust in a whole-body or nose-only inhalation chamber for a fixed period (typically 4 hours).
- Observations: Observations for toxicity and mortality are made during and after exposure for up to 14 days.

A generalized workflow for conducting an acute toxicity study is depicted in the following diagram.

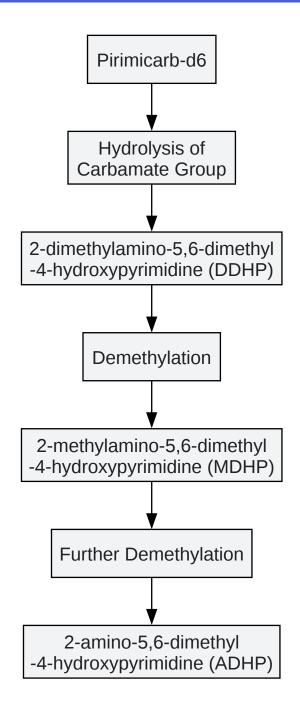












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